

An In-depth Technical Guide on Bis(chloromethyl)dimethylsilane

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Compound of Interest

Compound Name: Bis(chloromethyl)dimethylsilane

Cat. No.: B1265723

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This guide provides essential technical information regarding **bis(chloromethyl)dimethylsilane**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Properties

Bis(chloromethyl)dimethylsilane is a colorless liquid utilized in the synthesis of various organic compounds. It plays a significant role in the production of silicone polymers and resins and is also employed as a crosslinking agent and a precursor in organosilicon compound preparation.^[1]

Quantitative Data Summary

The fundamental molecular properties of **bis(chloromethyl)dimethylsilane** are summarized in the table below for quick reference.

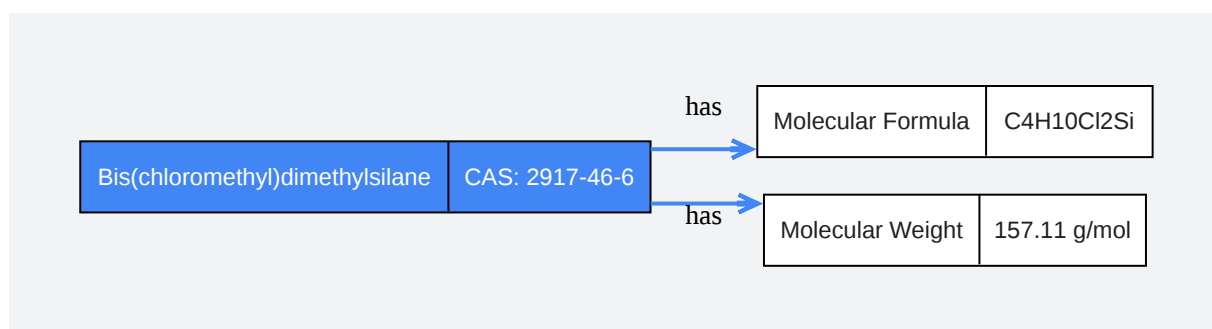
Property	Value	Source
Molecular Formula	C4H10Cl2Si	[1] [2] [3] [4] [5]
Molecular Weight	157.11 g/mol	[1] [3] [4] [5]
Alternate Molecular Weight	157.114 g/mol	[2]
CAS Registry Number	2917-46-6	[1] [2] [3] [4]
Density	1.075 g/mL at 25 °C	[3]
Boiling Point	159-160 °C	
Refractive Index	n _{20/D} 1.460	[1]

Structural and Identification Information

The structural formula of **bis(chloromethyl)dimethylsilane** is (CH₃)₂Si(CH₂Cl)₂. For unambiguous identification, the International Chemical Identifier (InChI) and its condensed version, the InChIKey, are provided below.

- InChI: 1S/C4H10Cl2Si/c1-7(2,3-5)4-6/h3-4H2,1-2H3[\[2\]](#)
- InChIKey: TVRFAOJPBXYIRM-UHFFFAOYSA-N[\[2\]](#)

The following diagram illustrates the relationship between the compound's name and its core molecular properties.



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